Comprehensive Technical Guide: Physicochemical Profiling and Synthesis of (2-Hydroxyphenyl)methanesulfonamide

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Compound of Interest

Compound Name:	*(2-hydroxyphenyl)methanesulfonamide*
CAS No.:	*1897638-23-1*
Cat. No.:	*B6159580*

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Executive Summary

In medicinal chemistry and drug development, sulfonamides serve as critical pharmacophores, frequently utilized as zinc-binding groups in metalloenzyme inhibitors, bioisosteres for carboxylic acids, and key hydrogen-bonding motifs. When researching **(2-hydroxyphenyl)methanesulfonamide**, investigators often encounter a critical nomenclature and structural divergence. The chemical name can refer to two distinct isomers sharing the exact same molecular formula and molecular weight, but possessing entirely different structural connectivities and chemical properties.

This whitepaper provides an in-depth technical analysis of these isomers, establishing a rigorous physicochemical profile, elucidating the mechanistic causality behind their synthesis, and detailing a self-validating experimental protocol for the selective preparation of the highly utilized N-phenyl isomer.

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Physicochemical Profiling & Structural Isomerism

The molecular formula for **(2-hydroxyphenyl)methanesulfonamide** is $C_7H_9NO_3S$, yielding a monoisotopic molecular weight of 187.22 g/mol [1]. However, depending on the position of the methanesulfonyl group, the compound exists as two primary structural isomers.

- **(2-Hydroxyphenyl)methanesulfonamide** (CAS: 1897638-23-1): The sulfonamide group is attached to the phenol ring via a methylene bridge ($-CH_2-SO_2NH_2$)[1].
- N-**(2-Hydroxyphenyl)methanesulfonamide** (CAS: 6912-38-5): The methanesulfonyl group is attached directly to an amino group on the phenol ring ($-NH-SO_2CH_3$).

Quantitative Physicochemical Comparison

To facilitate easy comparison for analytical validation, the quantitative data for both isomers is summarized below:

Property	(2-Hydroxyphenyl)methanesulfonamide	N-(2-Hydroxyphenyl)methanesulfonamide
CAS Number	1897638-23-1	6912-38-5
Molecular Formula	$C_7H_9NO_3S$	$C_7H_9NO_3S$
Molecular Weight	187.22 g/mol	187.22 g/mol
Monoisotopic Mass	187.03032 Da	187.03032 Da
SMILES	O=S(CC1=CC=CC=C1O)(N)=O	CS(=O)(=O)NC1=CC=CC=C1O
Predicted $[M+H]^+$ (m/z)	188.037	188.037
Predicted $[M-H]^-$ (m/z)	186.023	186.023

Data aggregated from PubChemLite and BLD Pharm repositories[1],[2].

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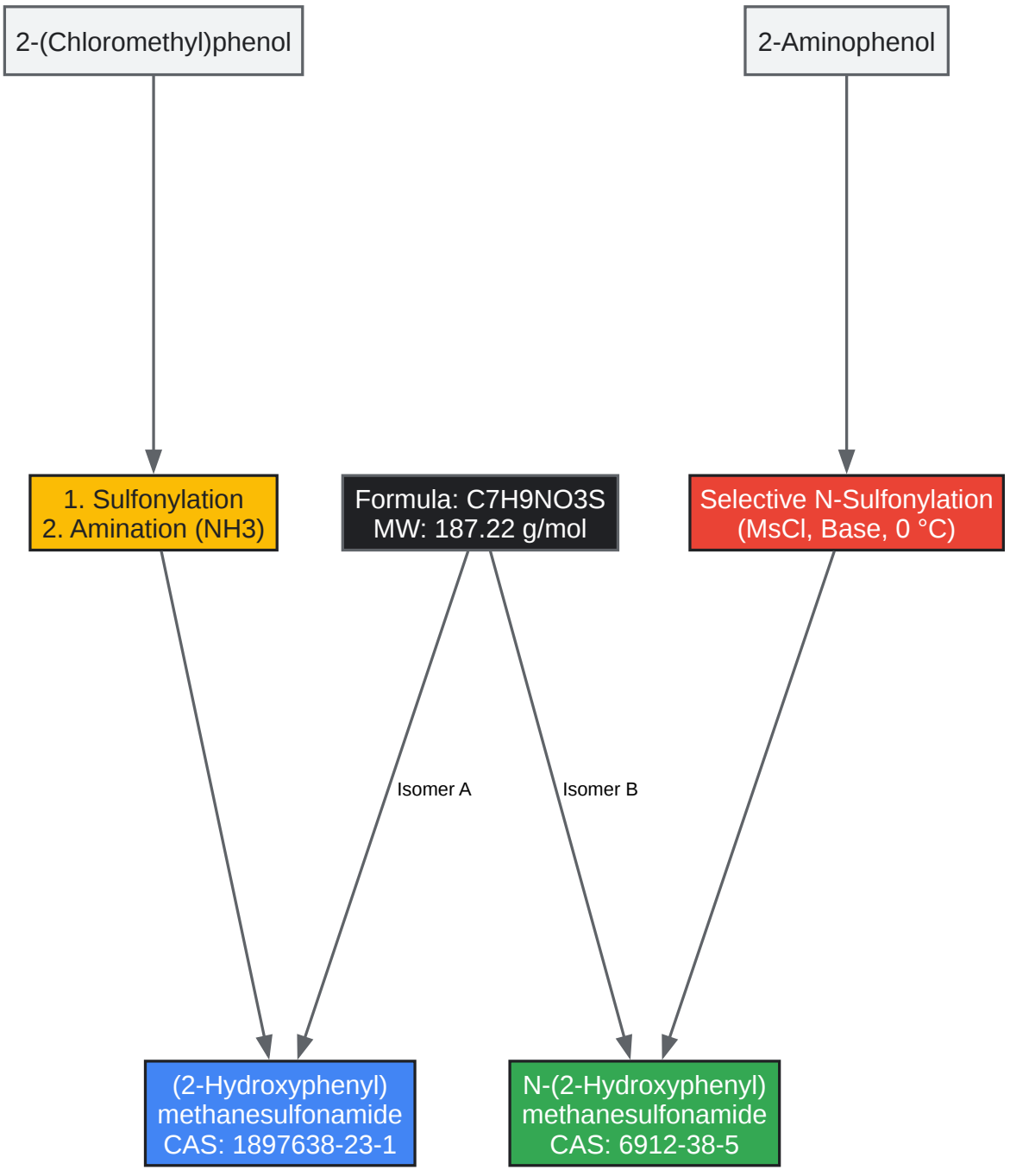

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Structural divergence and synthetic pathways for C7H9NO3S isomers.

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Mechanistic Insights and Chemical Reactivity

The synthesis of N-**(2-hydroxyphenyl)methanesulfonamide** (CAS 6912-38-5) from 2-aminophenol and methanesulfonyl chloride (MsCl) presents a classic chemoselectivity challenge: differentiating between the nucleophilic amine (-NH_2) and the nucleophilic hydroxyl (-OH) group[3].

Causality Behind Experimental Choices

- Inherent Nucleophilicity: Nitrogen is less electronegative than oxygen, making the lone pair on the amine more available for nucleophilic attack on the electrophilic sulfur of MsCl.
- Kinetic vs. Thermodynamic Control: Operating strictly at 0 °C enforces kinetic control, heavily favoring N-sulfonylation. If the reaction is allowed to heat up, or if excess MsCl is used, the system risks O-sulfonylation (forming a sulfonate ester) or bis-sulfonylation[3].
- Base Selection (The Role of DIPEA/Pyridine): A mild, non-nucleophilic base like N,N-Diisopropylethylamine (DIPEA) or Pyridine is strictly required[3]. These bases neutralize the HCl byproduct, driving the reaction forward without deprotonating the phenol (pKa ~ 9.7). If a strong base (e.g., NaOH or NaH) were utilized, it would generate a highly nucleophilic phenoxide anion, destroying the chemoselectivity and leading to rapid O-sulfonylation.

Step-by-Step Experimental Protocol: Selective N-Sulfonylation

To ensure trustworthiness and reproducibility, the following protocol is designed as a self-validating system. It incorporates built-in analytical checkpoints to verify the success of the chemoselective transformation.

Materials Required

- Substrate: 2-Aminophenol (1.0 equivalent)
- Electrophile: Methanesulfonyl chloride (MsCl) (1.05 equivalents)
- Base: DIPEA or Pyridine (1.2 equivalents)

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- Solvent: Anhydrous Dichloromethane (DCM)

Workflow Execution

- Substrate Dissolution: Charge a flame-dried, round-bottom flask with 2-aminophenol (1.0 eq) and dissolve in anhydrous DCM (0.2 M concentration) under an inert nitrogen atmosphere.
- Base Addition & Cooling: Add DIPEA (1.2 eq) to the stirring solution. Submerge the flask in an ice-water bath and allow the system to equilibrate to 0 °C for 15 minutes.
- Electrophile Injection: Dissolve MsCl (1.05 eq) in a small volume of anhydrous DCM. Add this solution dropwise to the reaction mixture over 30 minutes via a syringe pump. Self-Validation Checkpoint: The slow addition prevents localized exothermic spikes that could trigger unwanted O-sulfonylation.
- Kinetic Stirring: Maintain the reaction at 0 °C to room temperature for 6 to 8 hours[3]. Monitor the reaction via Thin Layer Chromatography (TLC) using a 50% Ethyl Acetate/Hexanes system. Self-Validation Checkpoint: Use a Ninhydrin stain; the disappearance of the primary amine starting material (which stains strongly) indicates reaction completion.
- Reaction Quench & Extraction: Quench the reaction by adding 1N aqueous HCl. Transfer to a separatory funnel. The acidic wash protonates and removes any unreacted 2-aminophenol and the DIPEA base into the aqueous layer. Extract the organic layer, wash with brine, and dry over anhydrous Na_2SO_4.
- Isolation: Filter the drying agent and concentrate the organic layer under reduced pressure. Purify the crude residue via flash column chromatography or recrystallization to yield pure **N-(2-hydroxyphenyl)methanesulfonamide**.

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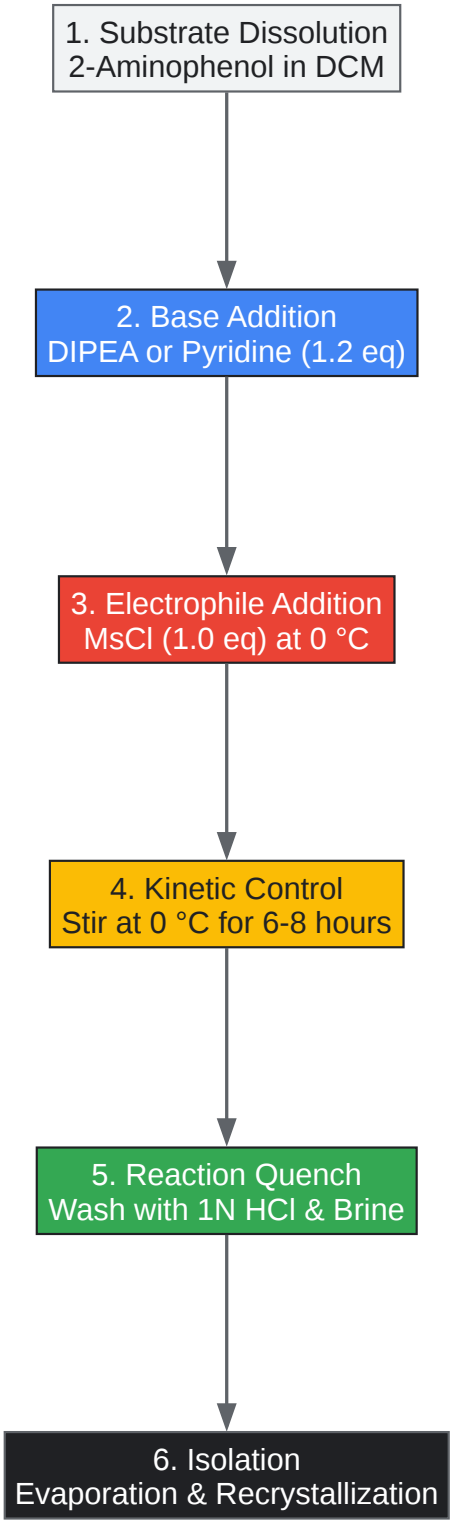

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Step-by-step experimental workflow for the selective N-sulfonylation of 2-aminophenol.

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Analytical Validation (LC-MS)

To confirm the structural integrity of the synthesized product, perform Liquid Chromatography-Mass Spectrometry (LC-MS). The expected monoisotopic mass is 187.03 Da[2].

- Positive Ion Mode (ESI+): Look for the $[M+H]^+$ adduct at m/z 188.037[2].
- Negative Ion Mode (ESI-): Look for the $[M-H]^-$ adduct at m/z 186.023[2].
- Absence of m/z 266.01: Confirms that bis-sulfonylation (addition of two methanesulfonyl groups) did not occur.

References

- PubChemLite, "**(2-hydroxyphenyl)methanesulfonamide** (C7H9NO3S)", uni.lu. Available at: [Link]
- Growing Science, "Synthesis and some chemical transformations of novel 1-oxo-3,4-dihydro-1H-pyrrolo[2,1- c][1,4]oxazine", growingscience.com. Available at: [Link]

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Sources

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- 3. growingscience.com [growingscience.com]
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